

Standard Operating Procedure: Nobilone Disposal

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Compound of Interest

Compound Name: Nobilone

Cat. No.: B1257915

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This document provides comprehensive guidance for the safe and compliant disposal of **Nobilone**, a synthetic cannabinoid classified as a DEA Schedule II controlled substance.[1][2] Adherence to these procedures is critical to ensure personnel safety, prevent environmental contamination, and maintain regulatory compliance. This protocol is intended for implementation by researchers, scientists, and drug development professionals in a laboratory setting.

Pre-Disposal Safety and Handling

Before initiating any disposal procedures, it is imperative to understand the hazards associated with **Nobilone**. Personnel must handle the substance in a controlled environment, such as a chemical fume hood, to minimize exposure.[3]

Required Personal Protective Equipment (PPE):

- Safety glasses or goggles
- Chemical-resistant gloves
- Laboratory coat

Hazard Summary:

- Acute Toxicity: Harmful if swallowed.

- Health Hazards: May cause drowsiness, dizziness, and euphoria.[4][5] It is also suspected of damaging fertility or the unborn child.
- Regulatory: **Nobilone** is a DEA Schedule II controlled substance, indicating a high potential for abuse and dependence.[1][2]

Nobilone: Chemical and Physical Properties

The following table summarizes key quantitative data for **Nobilone**.

Property	Value	Source
Molecular Formula	C ₂₄ H ₃₆ O ₃	[1][6]
Molecular Weight	372.5 g/mol	[6]
Physical Description	Solid, white to off-white crystalline powder	[1][2]
Solubility (Aqueous)	< 0.5 mg/L	[2]
LogP	6.8	[1]
DEA Schedule	II	[1][2]

Disposal Protocol: Step-by-Step Guide

The proper disposal route for **Nobilone** waste depends on its form: trace-contaminated materials or bulk quantities. Environmental regulations prohibit the disposal of **Nobilone** into drains or standard waste streams without proper treatment.[3]

Step 1: Waste Segregation

- At the point of generation, determine if the waste is "trace-contaminated" or "bulk."
 - Trace Contamination: Includes items with minimal residual **Nobilone**, such as empty vials, used gloves, bench paper, and contaminated weighing papers.
 - Bulk/Unused **Nobilone**: Includes expired stock, unused formulations, or significant quantities of raw material.

Step 2: Trace Contamination Disposal

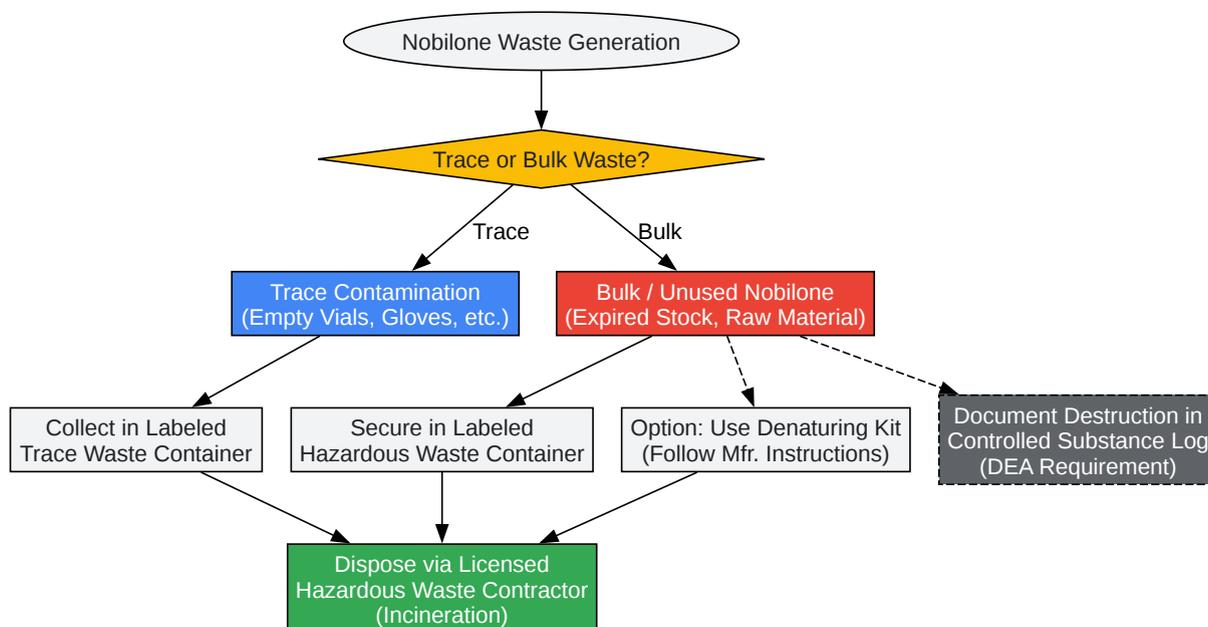
- Collect all trace-contaminated materials in a dedicated, clearly labeled hazardous waste container. The container should be yellow and marked "Trace Chemotherapy Waste" or as required by your institution's hazardous drug waste stream.
- When the container is full, seal it securely.
- Arrange for disposal through your institution's licensed hazardous waste management contractor. This waste stream is typically destined for incineration.

Step 3: Bulk/Unused **Nobilone** Disposal

- Primary Method (Recommended): Transfer the bulk **Nobilone** to a primary hazardous waste container designated for pharmaceutical or controlled substance waste. This container must be securely sealed and clearly labeled with the chemical name ("**Nobilone**") and relevant hazard symbols.
- Store the sealed container in a secure, designated area, adhering to all DEA requirements for Schedule II substance storage, until pickup.
- Arrange for collection by a licensed hazardous and controlled substance waste disposal contractor. Ensure the contractor provides a manifest for tracking the waste to its final destruction, which is typically high-temperature incineration.
- Alternative Method (Denaturing): For smaller quantities, commercially available controlled substance denaturing kits may be used.^[7] These kits contain activated carbon or other media that render the drug irretrievable. Follow the manufacturer's specific instructions for use. Once denatured, the container can typically be disposed of in the appropriate hazardous waste stream as per institutional policy.^[7]
- Record Keeping: Meticulously document the destruction of all bulk **Nobilone** in a controlled substance logbook, as required by the DEA. The entry should include the date, quantity destroyed, method of destruction, and the signatures of at least two authorized individuals witnessing the process.^[7]

Logical Workflow for **Nobilone** Disposal

The following diagram illustrates the decision-making process for the proper disposal of **Nobilone** waste materials in a laboratory setting.



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Caption: **Nobilone** waste disposal workflow for laboratory professionals.

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